

In-Depth Technical Guide to the Spectroscopic Data of Neogrifolin

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Compound of Interest

Compound Name: Neogrifolin

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Introduction

Neogrifolin is a naturally occurring farnesylphenol derivative that has garnered significant interest within the scientific community for its potential therapeutic properties. Isolated from various fungi, particularly of the *Albatrellus* genus, this compound has demonstrated promising anti-cancer activities. This technical guide provides a comprehensive overview of the spectroscopic data of **Neogrifolin**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, alongside detailed experimental protocols and an exploration of its known signaling pathways.

Spectroscopic Data of Neogrifolin

The structural elucidation of **Neogrifolin** has been primarily achieved through the application of modern spectroscopic techniques. The following sections present the key NMR and MS data in a structured format for ease of reference and comparison.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry has been instrumental in determining the molecular formula and mass of **Neogrifolin**.

Ion	Observed m/z	Reference
[M+H] ⁺	329.3	[1]

Table 1: Mass Spectrometry
data for Neogrifolin.

Nuclear Magnetic Resonance (NMR) Data

¹H and ¹³C NMR spectroscopy have been pivotal in defining the precise chemical structure of **Neogrifolin**. The chemical shifts are reported in parts per million (ppm) relative to a standard reference.

¹H NMR Spectral Data (300 MHz, CDCl₃)

Atom No.	Chemical Shift (ppm)	Multiplicity	J (Hz)
2	6.17	s	
6	6.10	s	
7	2.09	s	
1'	3.14	d	6.9
2'	5.25	t	6.9
4'	2.04	m	
5'	2.08	m	
6'	5.10	t	
8'	2.04	m	
9'	2.08	m	
10'	5.10	t	
12'	1.59	s	
13'	1.67	s	
14'	1.60	s	
15'	1.76	s	

Table 2: ^1H NMR
chemical shifts of
Neogrifolin.[1]

^{13}C NMR Spectral Data (75 MHz, CDCl_3)

Atom No.	Chemical Shift (ppm)
1	154.2
2	109.9
3	152.0
4	117.8
5	137.9
6	107.5
7	21.3
1'	28.5
2'	122.9
3'	135.8
4'	39.8
5'	26.6
6'	124.2
7'	131.3
8'	39.7
9'	26.8
10'	124.4
11'	131.3
12'	25.7
13'	17.7
14'	16.1
15'	16.0

Table 3: ^{13}C NMR chemical shifts of Neogrifolin.[\[1\]](#)

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon meticulous experimental procedures. The following protocols are based on methodologies cited in the literature for the isolation and characterization of **Neogrifolin**.

Isolation of Neogrifolin

- **Extraction:** Fruiting bodies of *Albatrellus flettii* were sequentially extracted with 80% ethanol. The resulting extract was then subjected to a liquid-liquid extraction with chloroform and water (1:1).[\[1\]](#)
- **Chromatography:** The chloroform extract was concentrated and fractionated using Sephadex LH-20 column chromatography.[\[1\]](#)
- **Purification:** Fractions containing **Neogrifolin** were further purified by semi-preparative High-Performance Liquid Chromatography (HPLC) using a C18 column.[\[1\]](#)

Spectroscopic Analysis

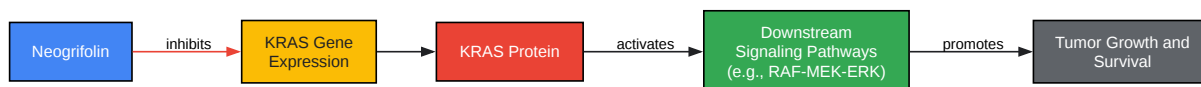
- **NMR Spectroscopy:** ^1H NMR, ^{13}C NMR, COSY, and HSQC spectra were recorded on a Bruker 300 MHz NMR spectrometer. Samples were dissolved in deuterated chloroform (CDCl_3) with 0.3% tetramethylsilane (TMS) as an internal standard.[\[1\]](#)
- **Mass Spectrometry:** Electrospray Ionization Mass Spectrometry (ESI-MS) was performed using an Agilent 6120 Single Quadrupole MS system coupled with an Agilent 1260 Infinity HPLC system.[\[1\]](#)

Signaling Pathways of Neogrifolin

Neogrifolin exerts its biological effects through the modulation of key cellular signaling pathways, primarily implicated in cancer cell proliferation and survival.

Inhibition of KRAS Expression

Neogrifolin has been shown to suppress the expression of KRAS, a frequently mutated oncogene in various cancers.[\[2\]](#) The downregulation of KRAS protein levels by **Neogrifolin** disrupts downstream signaling cascades that are crucial for tumor growth and survival.

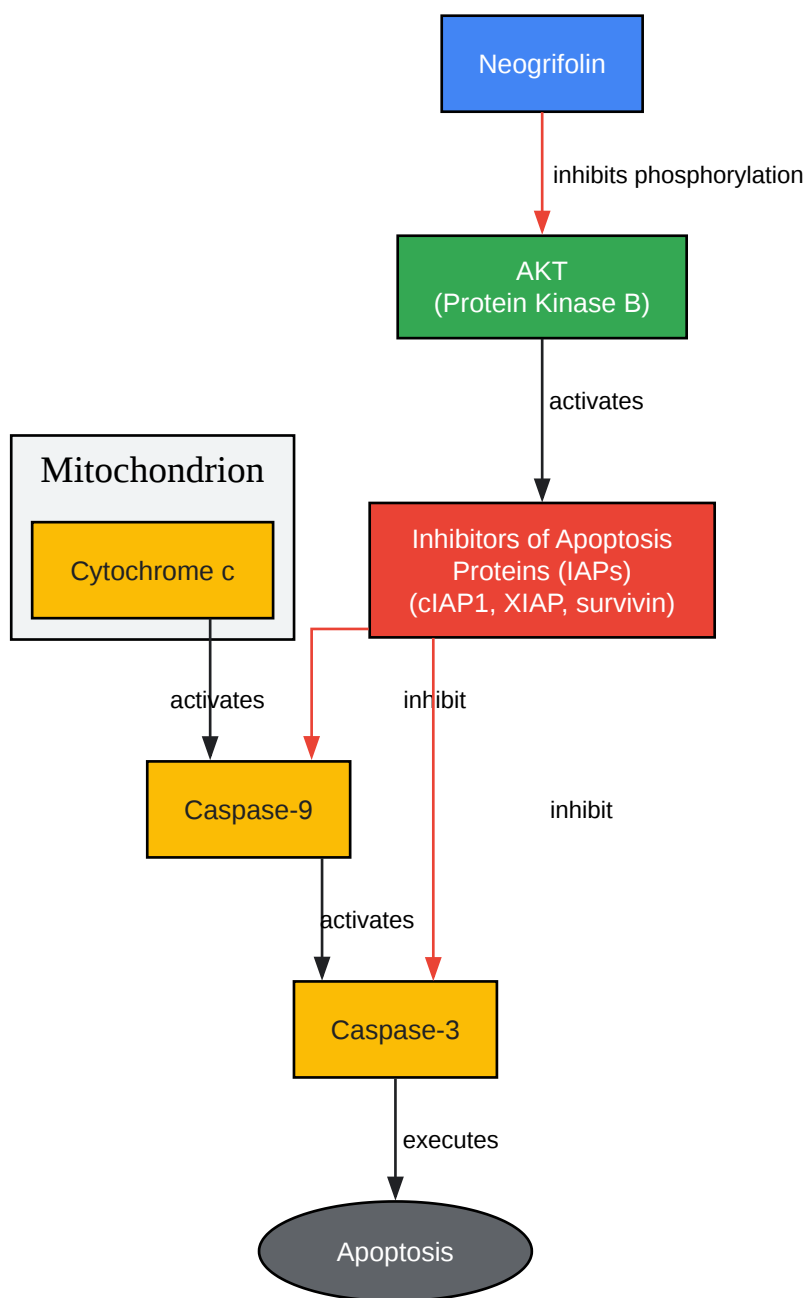


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Neogrifolin's inhibitory effect on KRAS expression.

Induction of Apoptosis via AKT Signaling Inhibition

Neogrifolin induces apoptosis in cancer cells through the intrinsic pathway by inhibiting the phosphorylation of AKT, a key protein in cell survival signaling.[3] This inhibition leads to a cascade of events including the release of cytochrome c from the mitochondria and the activation of caspases.



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Neogrifolin-induced apoptosis through AKT pathway inhibition.

Conclusion

The comprehensive spectroscopic data presented in this guide, including detailed NMR and MS analyses, provide a solid foundation for the identification and characterization of **Neogrifolin**. The outlined experimental protocols offer a practical framework for its isolation and analysis. Furthermore, the elucidation of its inhibitory effects on the KRAS and AKT

signaling pathways underscores its potential as a valuable lead compound in the development of novel anti-cancer therapies. This technical guide serves as a critical resource for researchers and professionals dedicated to advancing the field of drug discovery and development.

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